

Padnarsertib Solubility & Stock Solution Preparation

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Compound Focus: Padnarsertib

CAS No.: 1643913-93-2

Cat. No.: S531886

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The following table summarizes the solubility data and standard preparation methods for a 100 mM stock solution in DMSO [1] [2] [3].

Parameter	Details
Molecular Weight	610.63 g/mol [1] [2] [3]
CAS Number	1643913-93-2 [1] [3] [4]
Purity	≥98% [1]
Solubility in DMSO	100 mg/mL (~163.8 mM) [1] [2] [3]
Stock Solution	100 mM in DMSO [3]
Water Solubility	Insoluble [2] [3]
Ethanol Solubility	100 mg/mL (163.8 mM) [1]

Recommended Protocol: Preparing a 10 mM DMSO Stock Solution

This is a common stock concentration used for further dilution in cell-based assays [3].

- **Calculate Mass:** To prepare 1 mL of a 10 mM stock solution, calculate the required mass:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass} = (0.010 \text{ mol/L}) \times (0.001 \text{ L}) \times (610.63 \text{ g/mol}) = \mathbf{6.11 \text{ mg}}$
- **Weigh Compound:** Accurately weigh out 6.11 mg of **Padnarsertib** powder.
- **Dissolve in DMSO:** Transfer the powder to a volumetric vial and add 1 mL of pure, anhydrous DMSO.
- **Mix Thoroughly:** Vortex or sonicate the mixture until the solid is completely dissolved, resulting in a clear solution.
- **Aliquot and Store:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store at **-20°C or -80°C** for long-term stability [1] [3].

Critical Handling & Storage Information

- **Research Use Only:** **Padnarsertib** is for research purposes and not for human use [1] [3].
- **DMSO Quality:** Use fresh, anhydrous DMSO. DMSO is hygroscopic (absorbs water from the air), which can reduce solubility over time [2] [3].
- **Storage Conditions:**
 - **Powder:** Store at -20°C for 3 years or at 4°C for 2 years [1].
 - **Solution in DMSO:** Store at -80°C for 6 months to 2 years, or at -20°C for 1 month [1] [3].

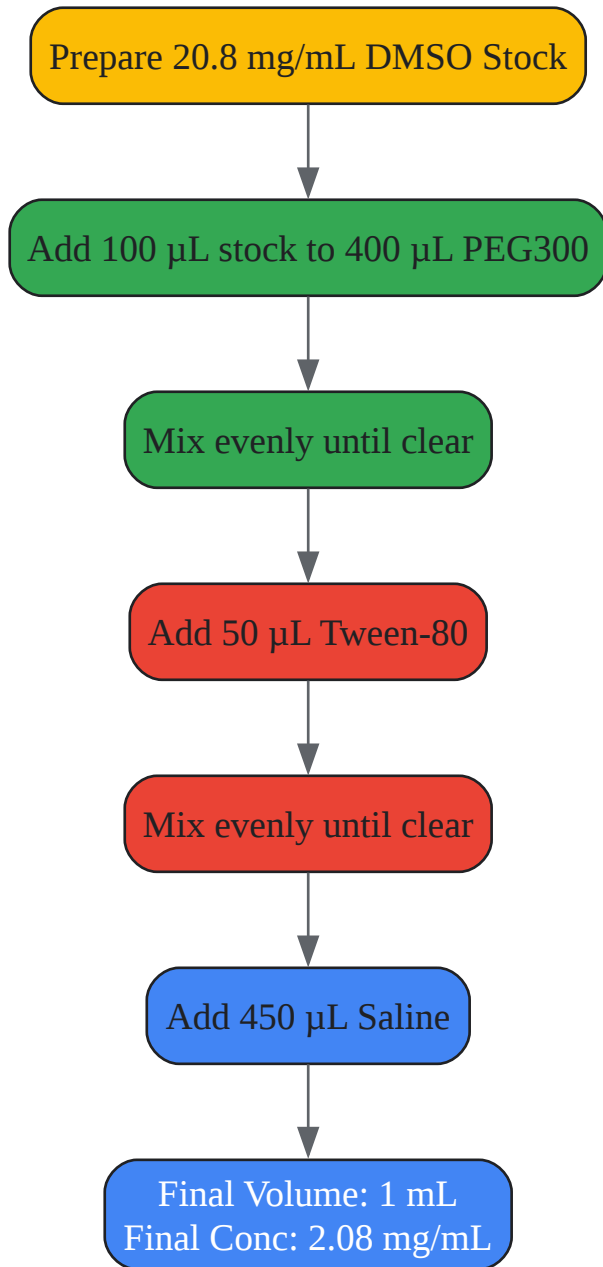
In Vivo Dosing Formulations

For animal studies, **Padnarsertib** is not administered in pure DMSO. The following table outlines two validated formulations for creating dosing suspensions, both derived from a concentrated DMSO stock solution [1] [2] [3].

Formulation	Composition	Final Concentration	Preparation Notes
Formulation 1 [1] [2]	10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline	2.08 mg/mL (3.41 mM)	Sequential addition of solvents is critical. Results in a homogeneous suspension [1] [2].
Formulation 2 [1]	10% DMSO + 90% (20% SBE-β-CD in Saline)	2.08 mg/mL (3.41 mM)	Sequential addition of solvents. Results in a homogeneous suspension [1].

Protocol: Preparing an In Vivo Dosing Suspension

The workflow below illustrates the preparation of **Formulation 1** [1]:



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Preparation Notes:

- **Sequential Addition:** Always add co-solvents in the specified order (DMSO → PEG300 → Tween-80 → Saline) for proper formulation [1] [2].

- **Mixing:** Ensure the solution is mixed evenly and is clear (or a homogeneous suspension) at each step before adding the next component [2].
- **Stability:** Freshly prepared dosing suspensions should be used immediately for optimal results in animal experiments [2].

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References

1. | KPT-9274 |PAK4/NAMPT inhibitor Padnarsertib [invivochem.com]
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